

Industrial Synthesis of Angelic Acid: Application Notes and Protocols

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Compound of Interest

Compound Name: *Angelic acid*

CAS No.: 565-63-9

Cat. No.: B190581

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the chemical synthesis of **Angelic acid** on an industrial scale. The information is intended to guide researchers, scientists, and professionals in the drug development field.

Introduction

Angelic acid ((Z)-2-methyl-2-butenoic acid) is a monocarboxylic unsaturated organic acid with applications in the pharmaceutical and fragrance industries.^[1] Its esters are known to be active components in various herbal medicines.^[1] The industrial production of **Angelic acid** primarily focuses on achieving high purity and yield in a cost-effective manner. The most common and scalable methods for its synthesis are the isomerization of its more thermodynamically stable trans-isomer, Tiglic acid, and a synthetic route starting from 2-methyl-3-crotononitrile.^{[1][2]}

Physicochemical Properties

A clear understanding of the physicochemical properties of **Angelic acid** and its isomer, Tiglic acid, is crucial for developing effective synthesis and purification strategies.

Property	Angelic Acid ((Z)-isomer)	Tiglic Acid ((E)-isomer)	Reference
Molar Mass	100.12 g/mol	100.12 g/mol	[3]
Melting Point	45-46 °C	64-65 °C	[3]
Boiling Point	185 °C	198.5 °C	[4]
Boiling Point (Methyl Ester)	128-129 °C	138-139 °C	[1]
Appearance	Colorless monoclinic crystals	Colorless crystals	[3]
Odor	Pungent, sour	Sweet, warm, spicy	[3][4]
Solubility	Soluble in hot water, alcohol, and ether	Soluble in hot water, alcohol, and ether	[3]

Synthesis Protocols

Two primary methods for the industrial production of **Angelic acid** are detailed below.

Method 1: Isomerization of Tiglic Acid

This method leverages the conversion of the more stable Tiglic acid to **Angelic acid**, often employing a continuous process to shift the reaction equilibrium.[1]

Experimental Protocol:

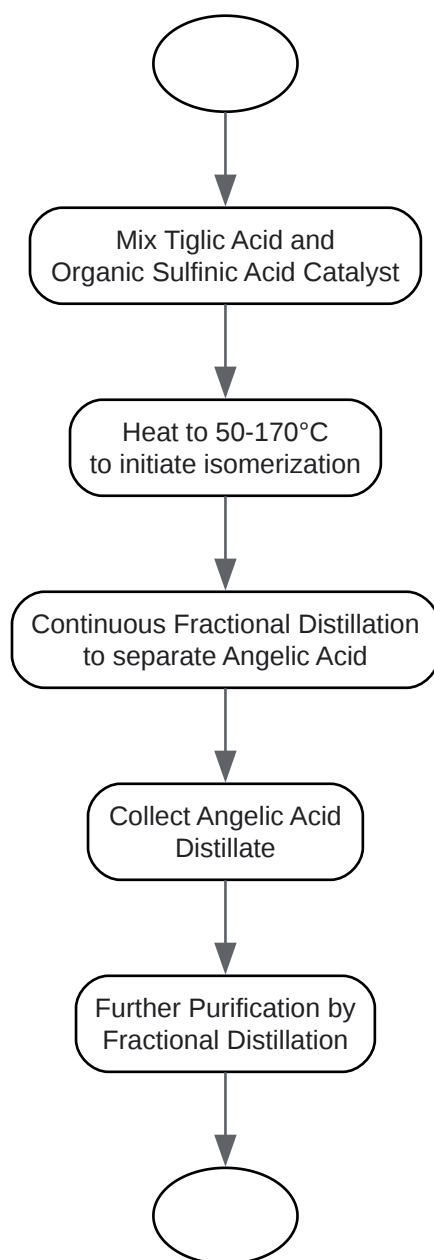
- **Reaction Setup:** A reaction vessel equipped with a heating mantle, stirrer, and a fractional distillation column is assembled. The distillation column is crucial for the continuous removal of the lower-boiling **Angelic acid**.
- **Reactants:** Tiglic acid is mixed with an organic sulfinic acid catalyst, such as p-toluenesulfinic acid or benzenesulfinic acid. The catalyst concentration typically ranges from 0.05% to 2% by weight of the Tiglic acid.[1] The reaction can be performed without a solvent.[5]
- **Reaction Conditions:** The mixture is heated to a temperature between 50°C and 170°C.[1][5]

- Isomerization and Distillation: As the reaction proceeds, a thermal equilibrium is established between Tiglic acid and **Angelic acid**. Due to its lower boiling point, **Angelic acid** is continuously removed from the reaction mixture by fractional distillation. This removal shifts the equilibrium, driving the conversion of Tiglic acid to **Angelic acid**.^[1]
- Purification: The collected distillate, enriched in **Angelic acid**, can be further purified by a second fractional distillation to achieve high purity.

Quantitative Data:

Parameter	Value	Reference
Starting Material	Tiglic acid or its esters	^[1]
Catalyst	p-Toluenesulfonic acid or Benzenesulfonic acid	^[1]
Catalyst Concentration	0.05% - 2% (w/w)	^[1]
Reaction Temperature	50 - 170 °C	^[1] ^[5]
Yield	Dependent on continuous removal of product	^[1]
Purity	High purity achievable with fractional distillation	^[5]

Logical Workflow for Isomerization of Tiglic Acid:



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Caption: Workflow for **Angelic Acid** synthesis via Tiglic Acid isomerization.

Method 2: Synthesis from 2-Methyl-3-Crotononitrile

This synthetic route provides an alternative pathway to **Angelic acid**, starting from a different precursor.^[2]

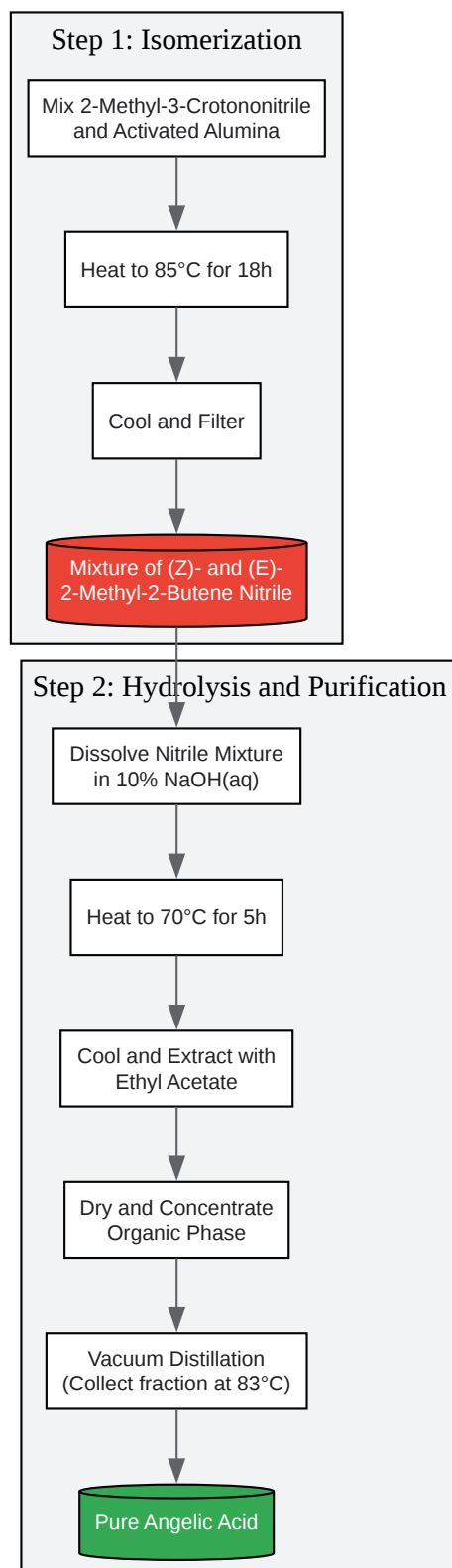
Experimental Protocol:

- Isomerization of 2-Methyl-3-Crotononitrile:
 - Reactants: 50g of 2-methyl-3-crotononitrile is mixed with 5g of activated alumina.[\[2\]](#)
 - Reaction Conditions: The mixture is heated to 85°C and allowed to react for 18 hours.[\[2\]](#)
 - Work-up: After cooling to room temperature, the mixture is filtered to obtain a mixture of (Z)- and (E)-2-methyl-2-butene nitrile.[\[2\]](#)
- Hydrolysis to **Angelic Acid**:
 - Reactants: The nitrile mixture (49g) is dissolved in 300mL of a 10% aqueous sodium hydroxide solution.[\[2\]](#)
 - Reaction Conditions: The solution is heated to 70°C and reacted for 5 hours.[\[2\]](#)
 - Work-up and Purification: After cooling, the reaction mixture is extracted three times with 200mL of ethyl acetate. The combined organic phases are dried over anhydrous sodium sulfate and concentrated to yield a mixture of **Angelic acid** and Tiglic acid. This mixture is then subjected to vacuum distillation, and the fraction collected at 83°C is pure **Angelic acid**.[\[2\]](#)

Quantitative Data:

Parameter	Value	Reference
Starting Material	2-Methyl-3-Crotononitrile	[2]
Step 1 Catalyst	Activated Alumina	[2]
Step 1 Temperature	85 °C	[2]
Step 1 Time	18 hours	[2]
Step 2 Reagent	10% Aqueous Sodium Hydroxide	[2]
Step 2 Temperature	70 °C	[2]
Step 2 Time	5 hours	[2]
Final Product Yield	21g of Angelic Acid from 50g of starting material	[2]
Purification Method	Vacuum Distillation	[2]

Experimental Workflow for Synthesis from 2-Methyl-3-Crotononitrile:



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Caption: Workflow for **Angelic Acid** synthesis from 2-Methyl-3-Crotononitrile.

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